

Technical Guide: Physical Properties of N-Boc-2-(4-bromophenyl)ethylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Boc-2-(4-bromophenyl)ethylamine*

Cat. No.: *B111359*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **N-Boc-2-(4-bromophenyl)ethylamine**, a key intermediate in various synthetic applications. The data presented is curated from publicly available chemical databases and scientific literature.

Core Physical and Chemical Data

N-Boc-2-(4-bromophenyl)ethylamine, also known as tert-butyl N-[2-(4-bromophenyl)ethyl]carbamate, is a white to yellow solid at room temperature.^[1] Its fundamental identifiers and physical characteristics are summarized below for quick reference.

Property	Value	Source(s)
CAS Number	120157-97-3	[2]
Molecular Formula	C ₁₃ H ₁₈ BrNO ₂	[2]
Molecular Weight	300.19 g/mol	[2]
Melting Point	58-59 °C	[2]
Boiling Point (Predicted)	389.6 °C at 760 mmHg	[2]
Appearance	Solid	[2]
Storage Temperature	Room Temperature	[1]

Experimental Protocols

While specific experimental determinations for the physical properties of **N-Boc-2-(4-bromophenyl)ethylamine** are not extensively detailed in the public domain, a general methodology for its synthesis is well-established through the N-Boc protection of the corresponding primary amine.

General Synthesis of N-Boc-2-(4-bromophenyl)ethylamine

The synthesis of **N-Boc-2-(4-bromophenyl)ethylamine** is typically achieved by reacting 2-(4-bromophenyl)ethylamine with di-tert-butyl dicarbonate (Boc₂O). This reaction introduces the tert-butyloxycarbonyl (Boc) protecting group onto the amine.

Materials:

- 2-(4-bromophenyl)ethylamine
- Di-tert-butyl dicarbonate (Boc₂O)
- A suitable solvent (e.g., tetrahydrofuran (THF), dichloromethane (DCM))
- A base (optional, e.g., triethylamine, sodium bicarbonate)

- Saturated aqueous NaHCO_3 solution
- 0.1 N aqueous HCl
- tert-butyl methyl ether (or other suitable extraction solvent)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve 2-(4-bromophenyl)ethylamine in the chosen solvent (e.g., THF) in a reaction flask and cool the solution to 0 °C in an ice bath.
- Add di-tert-butyl dicarbonate (Boc_2O) to the solution. The reaction can be run with or without a base.
- Allow the reaction mixture to warm to room temperature and stir overnight.
- Quench the reaction by adding a saturated aqueous solution of NaHCO_3 .
- Extract the aqueous mixture with a suitable organic solvent, such as tert-butyl methyl ether.
- Combine the organic extracts and wash sequentially with 0.1 N aqueous HCl and saturated aqueous NaHCO_3 solution.
- Dry the organic phase over anhydrous MgSO_4 or Na_2SO_4 .
- Remove the solvent under reduced pressure to yield the crude **N-Boc-2-(4-bromophenyl)ethylamine**.
- The crude product can be further purified by techniques such as column chromatography or recrystallization to obtain the final product of high purity.

Synthesis and Purification Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of **N-Boc-2-(4-bromophenyl)ethylamine**.



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Caption: General workflow for the synthesis and purification of **N-Boc-2-(4-bromophenyl)ethylamine**.

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References

- 1. (S)-tert-Butyl (1-(4-bromophenyl)ethyl)carbamate | 847728-89-6 [sigmaaldrich.com]
- 2. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [Technical Guide: Physical Properties of N-Boc-2-(4-bromophenyl)ethylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b111359#what-are-the-physical-properties-of-n-boc-2-4-bromophenyl-ethylamine]

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